

Technical Guide: Stability and Storage of 2-Iodo-1,4-benzenediamine

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Compound of Interest

Compound Name: **2-Iodo-1,4-benzenediamine**

Cat. No.: **B186498**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Iodo-1,4-benzenediamine** (CAS RN: 69951-01-5). Due to its chemical nature as a substituted aromatic amine, this compound requires specific handling and storage protocols to ensure its integrity and prevent degradation, which could impact experimental outcomes and product quality.

Chemical Properties

A summary of the key chemical properties of **2-Iodo-1,4-benzenediamine** is provided in the table below.

Property	Value
Molecular Formula	C ₆ H ₇ IN ₂
Molecular Weight	234.04 g/mol
Appearance	Solid
CAS Number	69951-01-5

Stability Profile

Detailed quantitative stability data for **2-Iodo-1,4-benzenediamine** is not extensively available in the public domain. However, based on the general chemical properties of aromatic amines and iodo-substituted benzene derivatives, the compound is expected to be sensitive to several environmental factors. Aromatic amines are susceptible to oxidation, which can be accelerated by exposure to air (oxygen) and light. The presence of an iodine substituent may also influence its stability.

General Sensitivities:

- Light: Aromatic amines can undergo photochemical degradation. It is crucial to protect **2-Iodo-1,4-benzenediamine** from light sources.
- Air/Oxygen: The amine functional groups are prone to oxidation, which can lead to the formation of colored impurities and degradation products.
- Temperature: Elevated temperatures can increase the rate of degradation reactions.

The following table summarizes the known and inferred stability characteristics.

Condition	Stability	Remarks
Temperature	Data not available	Higher temperatures are expected to accelerate degradation.
Light	Sensitive	Expected to degrade upon exposure to light.
Air (Oxygen)	Sensitive	Prone to oxidation.
Humidity	Data not available	Hygroscopic nature has not been documented, but should be considered a possibility for aromatic amines.

Recommended Storage Conditions

To maintain the purity and stability of **2-Iodo-1,4-benzenediamine**, the following storage conditions are recommended[1]. Adherence to these conditions is critical for preventing degradation and ensuring the reliability of research and development activities.

Parameter	Recommended Condition
Temperature	2-8°C
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)
Light	Keep in a dark place
Container	Tightly sealed, light-resistant container

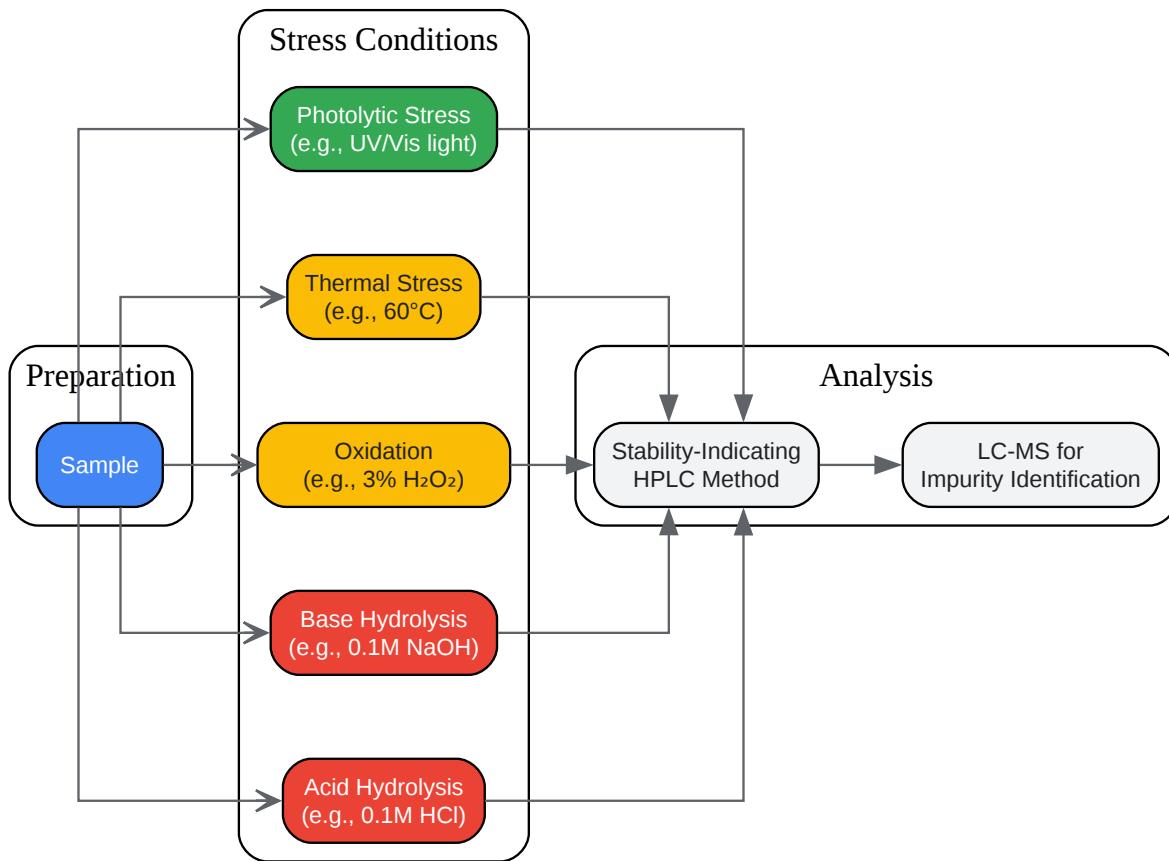
Experimental Protocols

Specific, validated experimental protocols for the quantitative assessment of **2-Iodo-1,4-benzenediamine** stability are not readily available in published literature. However, standard methodologies for stability testing of chemical compounds can be adapted.

General Approach for Stability Assessment (Forced Degradation Study):

A forced degradation study could be designed to understand the intrinsic stability of **2-Iodo-1,4-benzenediamine**. This typically involves exposing the compound to a range of stress conditions, more severe than accelerated storage conditions.

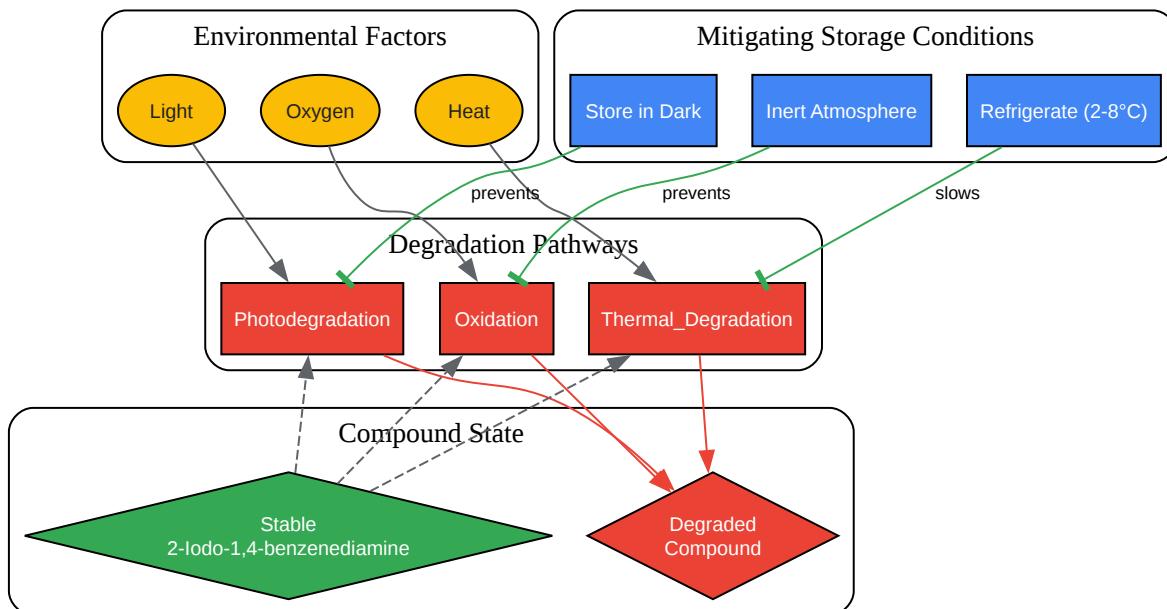
Example Workflow for a Forced Degradation Study:

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Caption: Workflow for a forced degradation study of **2-Iodo-1,4-benzenediamine**.

Logical Relationship of Storage and Stability

The stability of **2-Iodo-1,4-benzenediamine** is directly influenced by its storage conditions. The following diagram illustrates the logical relationship between environmental factors and the chemical integrity of the compound.

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Caption: Factors influencing the stability of **2-Iodo-1,4-benzenediamine**.

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References

- 1. Thermal Decomposition of 2- and 4-Iodobenzyl Iodide Yields Fulvenallene and Ethynylcyclopentadienes: A Joint Threshold Photoelectron and Matrix Isolation Spectroscopic Study - PMC [pmc.ncbi.nlm.nih.gov]
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